

Personal protective equipment for handling 5-Chlorothiophene-2-carbohydrazide

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-carbohydrazide

Cat. No.: B1349901

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Essential Safety and Handling Guide for 5-Chlorothiophene-2-carbohydrazide

This guide provides crucial safety and logistical information for the handling and disposal of **5-Chlorothiophene-2-carbohydrazide**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **5-Chlorothiophene-2-carbohydrazide**
- Synonyms: 5-Chlorothiophene-2-carboxylic acid hydrazide
- CAS Number: 351983-31-8

Hazard Identification and GHS Classification

5-Chlorothiophene-2-carbohydrazide is a hazardous substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies the following hazards^{[1][2]}:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed^{[1][2]}.

- Skin Irritation (Category 2): Causes skin irritation[1][2].
- Serious Eye Irritation (Category 2): Causes serious eye irritation[1][2].
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation[1][2].

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Chlorothiophene-2-carbohydrazide** to minimize exposure.

Body Part	Required PPE	Material/Standard	Specification
Hands	Chemical-resistant gloves	Nitrile or Neoprene rubber	Inspect gloves for integrity before each use. Dispose of contaminated gloves properly.
Eyes/Face	Safety glasses with side shields or Goggles	ANSI Z87.1-compliant	A face shield may be required for splash hazards[3].
Body	Flame-resistant lab coat	100% cotton-based	A chemical-resistant apron should be worn over the lab coat[3].
Respiratory	N95 respirator or higher	NIOSH-approved	Use a full-face respirator with appropriate cartridges for high concentrations or when engineering controls are insufficient[4].

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Ventilation: All work with **5-Chlorothiophene-2-carbohydrazide** must be conducted in a properly functioning chemical fume hood to control airborne levels[2].
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area[2][5].

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Designate a specific area within the fume hood for the procedure.
- Weighing and Transfer: Conduct all weighing and transfers of the solid material within the chemical fume hood to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water[2][6]. Decontaminate all work surfaces.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[6][7].
- Keep away from incompatible materials such as strong oxidizing agents[6].

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[2][8].
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing[2][5][8]. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do so. Seek immediate medical attention[2][5][8].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[2][8].

Spill Response:

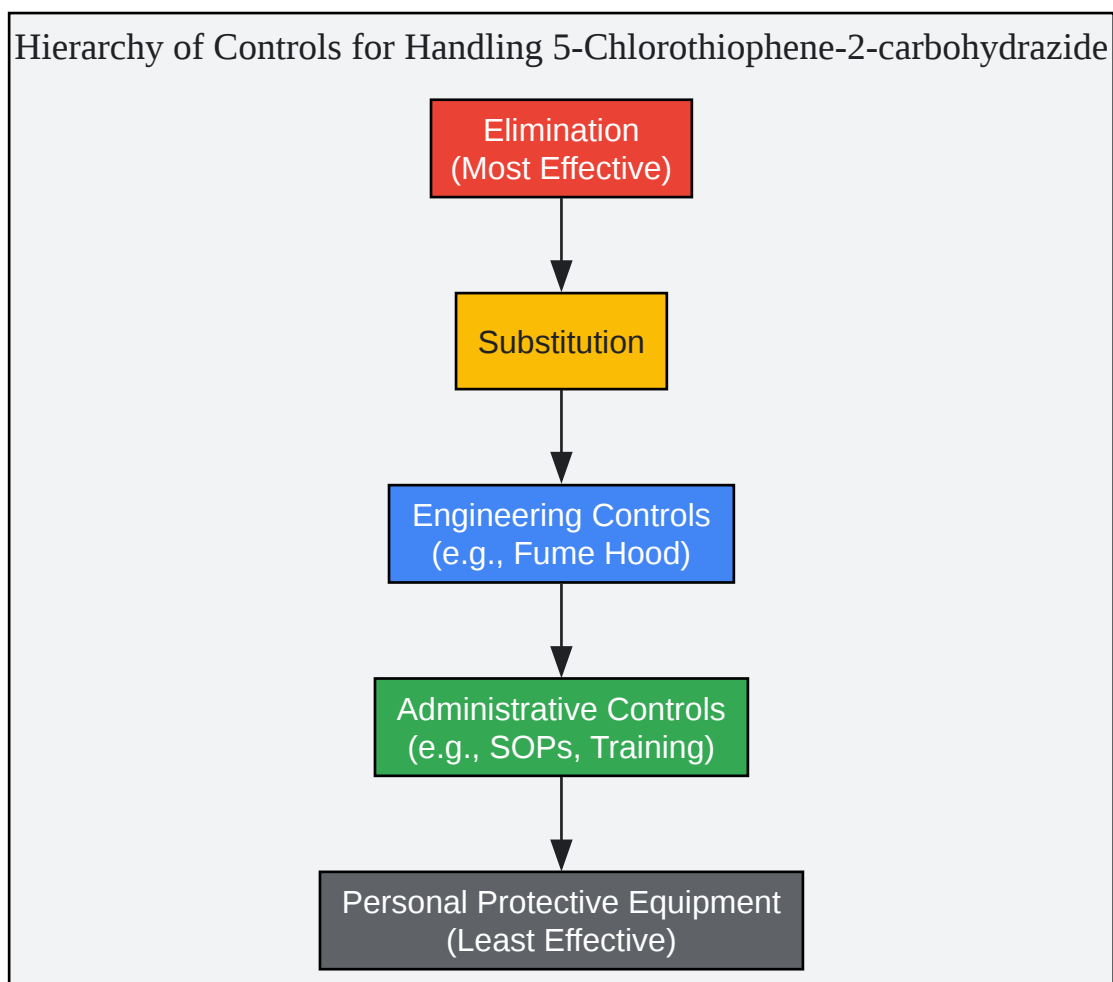
- Evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal[7].
- For large spills, contact your institution's environmental health and safety department.
- Do not let the product enter drains[2][8].

Disposal Plan

Dispose of **5-Chlorothiophene-2-carbohydrazide** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls for safely handling **5-Chlorothiophene-2-carbohydrazide**, from most to least effective.



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Caption: Hierarchy of controls for chemical safety.

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